

Introduction: The Strategic Value of Fluorinated Chiral Amino Alcohols

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Compound of Interest

Compound Name: (2S)-2-Amino-2-(2-fluorophenyl)ethan-1-OL
CAS No.: 224434-02-0
Cat. No.: B1312015

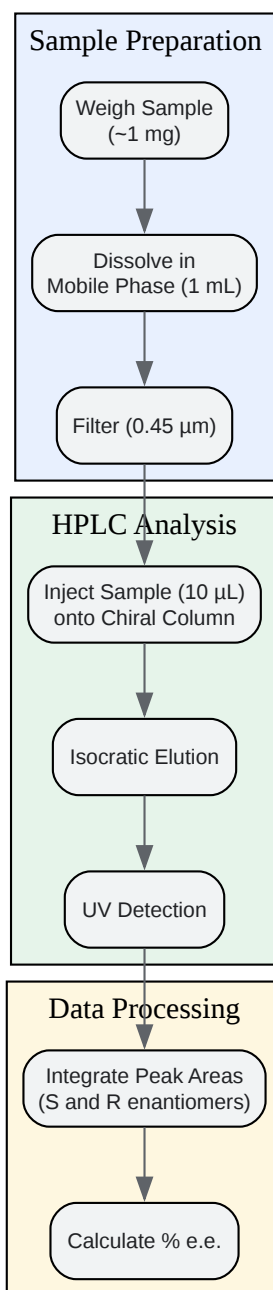
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(2S)-2-Amino-2-(2-fluorophenyl)ethan-1-ol belongs to the class of 1,2-aminoalcohols, a structural motif present in numerous biologically active compounds. Its significance is amplified by two key features: a defined stereocenter and a fluorine-substituted phenyl ring.

The stereospecificity at the C2 position is crucial, as enantiomers of a drug can exhibit vastly different pharmacological activities and toxicological profiles.[1] The introduction of a fluorine atom is a widely employed strategy in modern drug design.[2] Fluorine's high electronegativity and small size can profoundly influence a molecule's properties, often leading to enhanced metabolic stability, increased binding affinity, and improved bioavailability without a significant increase in steric bulk.[3] Consequently, fluorinated building blocks like **(2S)-2-amino-2-(2-fluorophenyl)ethan-1-ol** are highly sought-after intermediates for creating novel therapeutics.[4]

Core Chemical Structure and Physicochemical Properties

The fundamental identity of **(2S)-2-amino-2-(2-fluorophenyl)ethan-1-ol** is defined by its unique arrangement of functional groups around a chiral carbon center.



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- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [3. BJOC - Fluorinated phenylalanines: synthesis and pharmaceutical applications \[beilstein-journals.org\]](https://beilstein-journals.org)
- [4. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
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